

Structure-Activity Relationship (SAR) Analysis of Thiazolidin-4-one Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: 2-Cyclohexyl-thiazolidine-4-carboxylic acid

CAS No.: 56888-62-1

Cat. No.: B2547645

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Target Audience: Researchers, scientists, and drug development professionals.

Introduction: The Privileged Thiazolidin-4-one Scaffold

Thiazolidin-4-one is a five-membered heterocyclic ring system containing a sulfur atom at position 1, a nitrogen atom at position 3, and a carbonyl group at position 4[1]. While its structural cousin, thiazolidine-2,4-dione, is classically recognized for its affinity to PPAR γ in antidiabetic drugs (e.g., pioglitazone)[1], the thiazolidin-4-one nucleus has emerged as a highly tunable pharmacophore[2]. Its sensitivity to the redox tumor microenvironment, combined with its suitability for diversity-oriented synthesis, makes it an exceptional candidate for multi-target drug discovery[3].

SAR Analysis: Comparative Efficacy and Target Specificity

The biological activity of thiazolidin-4-ones is heavily dictated by the substitution patterns at the C-2, N-3, and C-5 positions[1]. By systematically modulating these sites, researchers can engineer highly specific therapeutic agents.

Anticancer Activity

Modifications at the C-2 and N-3 positions are critical for kinase inhibition and cytotoxicity. SAR studies indicate that incorporating electron-withdrawing groups (e.g., halogens, nitro groups) at the para-position of a C-2 phenyl ring significantly enhances EGFR inhibition and apoptotic induction[2][4]. Conversely, electron-donating groups (like methoxy) on benzylidene rings favor broad anti-proliferative effects[2]. For example, 2-(4-hydroxyphenyl)-3-(5-(4-methoxyphenyl)-1,3,4-thiadiazol-2-yl) thiazolidin-4-one (Compound D-16) demonstrated an IC₅₀ of 1.0 μ M against MCF-7 breast cancer cells, approaching the efficacy of the standard chemotherapeutic doxorubicin[4].

Antimicrobial and Antitubercular Activity

The introduction of heterocyclic linkers, such as thiazole or pyrrole moieties, at the N-3 position dramatically shifts the scaffold's affinity toward microbial targets. Pyrrole-thiazolidin-4-one hybrids bearing a 5-methylthiazole moiety have exhibited exceptional antitubercular activity against *Mycobacterium tuberculosis* H37Rv, achieving Minimum Inhibitory Concentrations (MIC) as low as 0.5 μ g/mL—significantly outperforming standard first-line drugs like streptomycin and pyrazinamide[5].

Quantitative Data Comparison

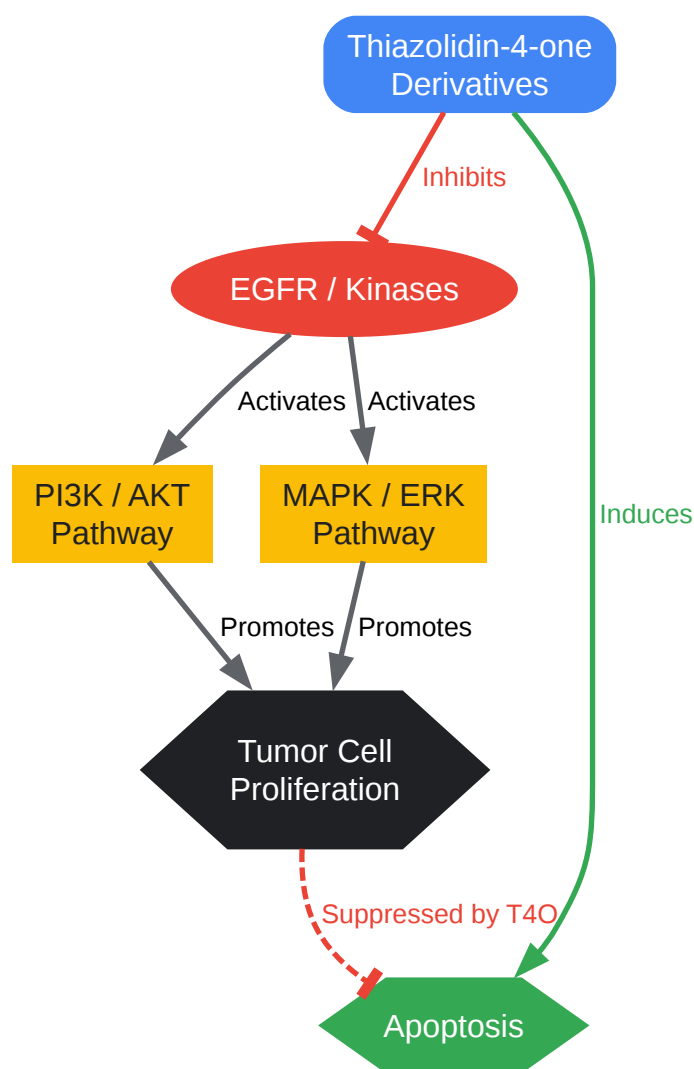
The following table summarizes the comparative performance of optimized thiazolidin-4-one derivatives against standard therapeutic agents.

Compound / Scaffold	Primary Target / Cell Line	Experimental IC50 / MIC	Standard Drug Comparison
Compound D-16 (1,3,4-thiadiazol-2-yl derivative)	MCF-7 (Breast Cancer)	IC50 = 1.0 μ M	Doxorubicin (IC50 = 0.5 μ M)
Compound 6a (Isatin-based derivative)	MDA-MB-231 (Breast Cancer)	IC50 = 7.6 μ M	Sunitinib (IC50 = 5.5 μ M)
Compound 48a (Pyrrole-thiazolidin-4-one hybrid)	M. tuberculosis H37Rv	MIC = 0.5 μ g/mL	Streptomycin (MIC = 6.25 μ g/mL)
Compound 12a (2,3-diaryl-4-thiazolidinone)	A549 (Lung Cancer)	IC50 < 0.5 μ M	Fluorouracil (IC50 = 6.15 mM)

(Data aggregated from recent SAR evaluations[4][5][6])

Mechanistic Pathways

Thiazolidin-4-ones exert their anticancer effects primarily through the inhibition of receptor tyrosine kinases (such as EGFR, c-Met, and HER-2) and dihydrofolate reductase (DHFR)[2][6]. By blocking these upstream kinases, the derivatives suppress the PI3K/AKT and MAPK/ERK signaling cascades, ultimately halting tumor cell proliferation and triggering apoptosis[2].



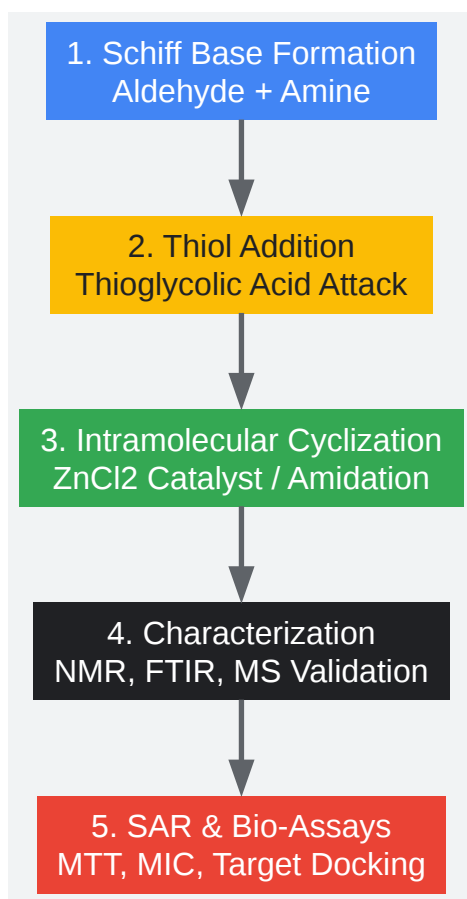
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Fig 1. Mechanistic pathway: Thiazolidin-4-one derivatives inhibiting EGFR and inducing apoptosis.

Experimental Workflows & Self-Validating Protocols

To ensure scientific integrity and reproducibility, the following protocols outline the synthesis and biological validation of thiazolidin-4-one derivatives.

Workflow Visualization



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Fig 2. Experimental workflow for the synthesis and SAR validation of thiazolidin-4-ones.

Protocol A: One-Pot Three-Component Synthesis

Causality: Utilizing a one-pot multicomponent reaction minimizes the loss of the unstable Schiff base intermediate. The addition of a Lewis acid catalyst (e.g., anhydrous ZnCl₂) activates the imine carbon, facilitating the nucleophilic attack by the thiol group of thioglycolic acid, which is thermodynamically driven toward intramolecular cyclization[4].

Step-by-Step Methodology:

- **Schiff Base Formation:** Dissolve equimolar amounts (0.01 mol) of the selected primary amine and substituted aromatic aldehyde in 30 mL of absolute ethanol. Stir at room temperature for 30 minutes.

- Thiol Addition & Cyclization: Add thioglycolic acid (0.012 mol) and a catalytic amount of anhydrous ZnCl₂ to the reaction mixture[4].
- Reflux: Heat the mixture to reflux (approx. 80°C) for 6–8 hours. Monitor the reaction progress via Thin-Layer Chromatography (TLC) using a petroleum ether/ethyl acetate (2:1) solvent system[7].
- Purification: Cool the mixture to 0°C. Filter the resulting solid precipitate, wash thoroughly with an ethanol/water (1:1) mixture to remove unreacted starting materials, and recrystallize from hot ethanol[7].
- Validation: Confirm the cyclic structure via ¹H-NMR (look for the characteristic methylene protons of the thiazolidinone ring around δ 3.6–4.0 ppm) and ¹³C-NMR[8].

Protocol B: In Vitro Anticancer Evaluation (MTT Assay)

Causality: The MTT assay relies on the reduction of a yellow tetrazolium salt to purple formazan crystals by mitochondrial succinate dehydrogenase in living cells. This provides a direct, quantifiable correlation between absorbance and cell viability, which is essential for calculating precise IC₅₀ values to inform SAR logic[4].

Step-by-Step Methodology:

- Cell Seeding: Seed human cancer cells (e.g., MCF-7 or A549) in 96-well plates at a density of 1×10^4 cells/well in DMEM supplemented with 10% FBS. Incubate at 37°C in a 5% CO₂ atmosphere for 24 hours to allow adherence.
- Compound Treatment: Prepare stock solutions of the synthesized thiazolidin-4-ones in DMSO. Dilute with culture medium to achieve test concentrations ranging from 0.1 μ M to 100 μ M. Ensure the final DMSO concentration in the wells does not exceed 0.1% to prevent solvent-induced cytotoxicity. Treat the cells and incubate for 48 hours.
- Formazan Generation: Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well. Incubate in the dark at 37°C for 4 hours.

- **Solubilization & Measurement:** Carefully aspirate the media and add 150 μ L of DMSO to each well to dissolve the formazan crystals. Measure the optical density (OD) at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control. Determine the IC₅₀ values using non-linear regression analysis to establish the SAR profile[4].

Conclusion

The thiazolidin-4-one scaffold remains a cornerstone of modern rational drug design. By systematically altering the substituents at the C-2, N-3, and C-5 positions, researchers can finely tune the molecule's pharmacokinetic profile and target specificity. As demonstrated by comparative data, optimized derivatives frequently match or exceed the efficacy of established clinical therapies, solidifying their potential in next-generation anticancer and antimicrobial development.

References

- The Bioactivity of Thiazolidin-4-Ones: A Short Review of the Most Recent Studies. MDPI. [\[Link\]](#)
- Anticancer Potential of Compounds Bearing Thiazolidin-4-one Scaffold: Comprehensive Review. Pharmacophore. [\[Link\]](#)
- Review of Recent Advances in Thiazolidin-4-One Derivatives as Promising Antitubercular Agents (2021–Present). PMC. [\[Link\]](#)
- 2-Substituted-3-(5-Substituted-1,3,4-oxadiazol/thiadiazol-2-yl) Thiazolidin-4-one Derivatives: Synthesis, Anticancer, Antimicrobial, and Antioxidant Potential. MDPI. [\[Link\]](#)
- Synthesis of Thiazolidin-4-Ones Derivatives, Evaluation of Conformation in Solution, Theoretical Isomerization Reaction Paths and Discovery of Potential Biological Targets. MDPI. [\[Link\]](#)
- Recent advances in synthetic strategies and SAR of thiazolidin-4-one containing molecules in cancer therapeutics. PMC. [\[Link\]](#)

- Synthesis and Biological Evaluation of New 1,3-Thiazolidine-4-one Derivatives of 2-(4-Isobutylphenyl)propionic Acid. MDPI.[[Link](#)]
- Pharmacophore ANTICANCER POTENTIAL OF COMPOUNDS BEARING THIAZOLIDIN-4-ONE SCAFFOLD: COMPREHENSIVE REVIEW. Pharmacophore.[[Link](#)]

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Sources

- 1. The Bioactivity of Thiazolidin-4-Ones: A Short Review of the Most Recent Studies - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Recent advances in synthetic strategies and SAR of thiazolidin-4-one containing molecules in cancer therapeutics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. pharmacophorejournal.com [pharmacophorejournal.com]
- 4. 2-Substituted-3-(5-Substituted-1,3,4-oxadiazol/thiadiazol-2-yl) Thiazolidin-4-one Derivatives: Synthesis, Anticancer, Antimicrobial, and Antioxidant Potential [mdpi.com]
- 5. Review of Recent Advances in Thiazolidin-4-One Derivatives as Promising Antitubercular Agents (2021–Present) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. pharmacophorejournal.com [pharmacophorejournal.com]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
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